

Trimethylcyclohexanol basic properties and characteristics

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Compound of Interest

Compound Name: Trimethylcyclohexanol

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An In-depth Technical Guide to **Trimethylcyclohexanol**: Core Properties and Characteristics
For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimethylcyclohexanol is a cyclic alcohol with the chemical formula $C_9H_{18}O$. It exists in various isomeric forms, with 3,3,5-**trimethylcyclohexanol** being a commercially significant isomer. This compound and its derivatives are widely utilized in the fragrance, cosmetic, and pharmaceutical industries.[1][2][3] 3,3,5-**Trimethylcyclohexanol** is a key intermediate in the synthesis of various chemicals, including the vasodilator cyclandelate and the sunscreen agent homosalate.[4][5] This technical guide provides a comprehensive overview of the basic properties, characteristics, synthesis, and analysis of **trimethylcyclohexanol**, with a primary focus on the 3,3,5-isomer.

Chemical and Physical Properties

The properties of 3,3,5-**trimethylcyclohexanol** can vary depending on the isomeric composition (cis/trans ratio). The compound is a white crystalline solid or a colorless to pale yellow liquid at room temperature with a characteristic mint-like or camphoraceous odor.[6][7][8] It is soluble in organic solvents and has limited solubility in water.[6][8]

Quantitative Data Summary

The following table summarizes the key quantitative data for 3,3,5-**trimethylcyclohexanol**.

Property	Value	References
Molecular Formula	C ₉ H ₁₈ O	[2][9]
Molecular Weight	142.24 g/mol	[2][9]
CAS Number	116-02-9 (mixture of isomers)	[2][4]
933-48-2 (cis-isomer)	[4]	
767-54-4 (trans-isomer)	[4]	
Appearance	White crystalline mass or colorless liquid	[2][7]
Boiling Point	197-199 °C	[2]
Melting Point	37.0 °C	[10]
Density	0.878 g/cm ³ at 40 °C	[10]
Flash Point	73.9 °C	[10]
Vapor Pressure	0.1 mmHg at 20 °C	[10]
Solubility in Water	Slightly soluble	[10]

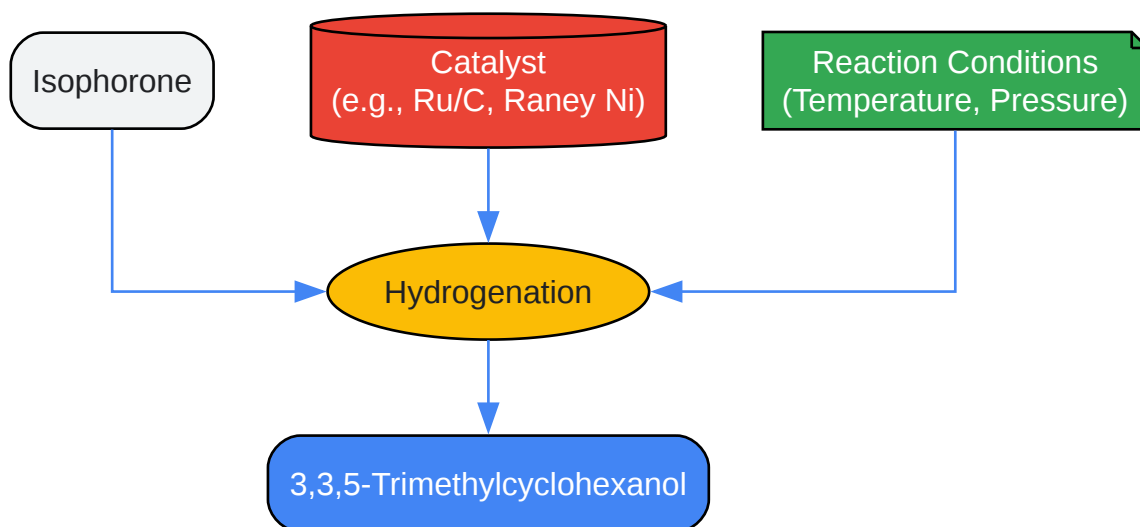
Isomerism

3,3,5-Trimethylcyclohexanol exists as two main stereoisomers: cis and trans. The spatial orientation of the hydroxyl group and the methyl group at the 5-position relative to the cyclohexane ring determines the isomer. The ratio of these isomers can influence the physical and chemical properties of the mixture.

Cis and trans isomers of 3,3,5-trimethylcyclohexanol.

Synthesis

The primary industrial synthesis of **3,3,5-trimethylcyclohexanol** is through the hydrogenation of isophorone (3,5,5-trimethyl-2-cyclohexen-1-one).[4][11] This process can be controlled to favor the production of either 3,3,5-trimethylcyclohexanone or **3,3,5-trimethylcyclohexanol** by selecting appropriate catalysts and reaction conditions.



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*Synthesis of 3,3,5-**trimethylcyclohexanol** from isophorone.*

Experimental Protocols

Objective: To synthesize 3,3,5-**trimethylcyclohexanol** by the catalytic hydrogenation of isophorone.

Materials:

- Isophorone
- Ruthenium on activated carbon (5% Ru) or Raney Nickel
- Hydrogen gas
- Solvent (optional, e.g., ethanol)
- Stirred autoclave reactor

Procedure:

- Charge the autoclave reactor with isophorone and the chosen catalyst. For example, a weight ratio of isophorone to ruthenium of approximately 19,000:1 can be used.^[12]
- If using a solvent, add it to the reactor. The reaction can also be carried out without a solvent.

- Seal the reactor and purge it several times with an inert gas (e.g., argon or nitrogen) to remove any oxygen.
- Pressurize the reactor with hydrogen gas to the desired pressure (e.g., 18 to 100 bar).[\[12\]](#)
- Heat the reactor to the target temperature (e.g., 140 °C) while stirring.[\[12\]](#)
- Maintain the temperature and pressure for the duration of the reaction (e.g., 7.5 hours), monitoring hydrogen uptake.[\[12\]](#)
- After the reaction is complete, cool the reactor to room temperature and carefully vent the excess hydrogen gas.
- Filter the reaction mixture to remove the catalyst.
- The crude product can be purified by distillation.

Analytical Characterization

The purity and isomeric composition of **trimethylcyclohexanol** are typically determined using gas chromatography (GC) and gas chromatography-mass spectrometry (GC-MS).

Spectroscopic methods such as Infrared (IR) and Nuclear Magnetic Resonance (NMR) spectroscopy are used for structural confirmation.

Experimental Protocols

Objective: To determine the purity and isomeric ratio of a 3,3,5-**trimethylcyclohexanol** sample.

Instrumentation:

- Gas chromatograph with a Flame Ionization Detector (FID).
- Capillary column suitable for the analysis of alcohols (e.g., a polar or mid-polar column).

Procedure:

- Sample Preparation: Prepare a dilute solution of the **trimethylcyclohexanol** sample in a suitable solvent (e.g., ethanol or dichloromethane) at a concentration of approximately 1

mg/mL.

- Instrumental Conditions (Example):
 - Injector Temperature: 250 °C
 - Detector Temperature: 250 °C
 - Oven Temperature Program: Start at a suitable initial temperature (e.g., 60 °C), hold for a few minutes, then ramp up to a final temperature (e.g., 220 °C) at a rate of 5-10 °C/min.
 - Carrier Gas: Helium or hydrogen at a constant flow rate.
- Injection: Inject a small volume (e.g., 1 µL) of the prepared sample into the GC.
- Data Analysis: Identify the peaks corresponding to the cis- and trans-isomers of 3,3,5-**trimethylcyclohexanol** based on their retention times. The peak areas can be used to calculate the purity and the isomeric ratio.

Objective: To identify the functional groups present in 3,3,5-**trimethylcyclohexanol**.

Instrumentation:

- Fourier Transform Infrared (FTIR) spectrometer.

Procedure:

- Sample Preparation: The sample can be analyzed as a thin film between salt plates (if liquid) or as a KBr pellet (if solid).
- Data Acquisition: Obtain the IR spectrum over the range of approximately 4000 to 400 cm⁻¹.
- Data Analysis: The spectrum of 3,3,5-**trimethylcyclohexanol** will show a broad absorption band in the region of 3200-3600 cm⁻¹ characteristic of the O-H stretching of the alcohol group, and strong absorptions in the 2850-3000 cm⁻¹ region due to C-H stretching.

Objective: To elucidate the detailed chemical structure and stereochemistry of 3,3,5-**trimethylcyclohexanol** isomers.

Instrumentation:

- NMR spectrometer (e.g., 300 or 400 MHz).

Procedure:

- Sample Preparation: Dissolve a small amount of the sample in a deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
- Data Acquisition: Acquire ^1H and ^{13}C NMR spectra.
- Data Analysis: The chemical shifts, splitting patterns, and integration of the signals in the ^1H NMR spectrum, along with the chemical shifts in the ^{13}C NMR spectrum, can be used to confirm the structure and differentiate between the cis and trans isomers.

Applications

Trimethylcyclohexanol, particularly the 3,3,5-isomer, has a variety of applications:

- Fragrance and Flavors: It is used as a fragrance ingredient in perfumes and cosmetics due to its pleasant, minty odor.^{[2][7]} It is also used as a flavoring agent in products like toothpaste and chewing gum.^[13]
- Chemical Intermediate: It serves as a crucial starting material for the synthesis of other commercially important chemicals.^[3]
 - Homosalate: An effective UVB absorber used in sunscreens.^{[4][5]}
 - Cyclandelate: A vasodilator used to treat peripheral vascular disease.^{[4][5]}
- Solvents and Plasticizers: It can be used as a solvent in paints and coatings and as a plasticizer in the production of plastics.^{[2][9]}

Safety and Handling

3,3,5-**Trimethylcyclohexanol** is considered a hazardous substance.^[14] It can cause skin and eye irritation.^[15] Appropriate personal protective equipment, including safety goggles and

gloves, should be worn when handling this chemical. It is also combustible.[14] For detailed safety information, refer to the Safety Data Sheet (SDS).[9][14][16]

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References

- 1. Cyclohexanol, 3,3,5-trimethyl- [webbook.nist.gov]
- 2. Study on the selective hydrogenation of isophorone - PMC [pmc.ncbi.nlm.nih.gov]
- 3. CIS-3,3,5-TRIMETHYLCYCLOHEXANOL(933-48-2) 1H NMR spectrum [chemicalbook.com]
- 4. mdpi.com [mdpi.com]
- 5. rsc.org [rsc.org]
- 6. TRANS-3,3,5-TRIMETHYLCYCLOHEXANOL(767-54-4) 1H NMR [m.chemicalbook.com]
- 7. benchchem.com [benchchem.com]
- 8. Cyclohexanol, 3,3,5-trimethyl- [webbook.nist.gov]
- 9. chemimpex.com [chemimpex.com]
- 10. labproinc.com [labproinc.com]
- 11. Gas chromatography-mass spectrometry (GC-MS) analysis of products obtained from the dehydration of cyclic alcohol derivatives [morressier.com]
- 12. spectrabase.com [spectrabase.com]
- 13. US2790835A - Hydrogenation of isophorones to 3:3:5-trimethyl-cyclohexanols - Google Patents [patents.google.com]
- 14. EP1318130A1 - Process for the preparation of 3,3,5-trimethylcyclohexanol - Google Patents [patents.google.com]
- 15. Sample Preparation – GC-FID – Polymer Chemistry Characterization Lab [pccl.chem.ufl.edu]
- 16. 3,3,5-Trimethylcyclohexanol (mixture of cis- and trans- isomers) for synthesis 116-02-9 [sigmaaldrich.com]

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